

Technical Monograph: Pentyloxypropan-2-ol Compounds

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Compound of Interest

Compound Name: 1-[(2-Aminoethyl)amino]-3-(pentyloxy)propan-2-ol

CAS No.: 6641-88-9

Cat. No.: B12008193

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Common Name: Propylene Glycol Monopentyl Ether (PnP) Chemical Class: Amphiphilic Glycol Ethers (P-Series)

Executive Summary

Pentyloxypropan-2-ol (Propylene Glycol n-Pentyl Ether) represents a critical junction in the homologous series of glycol ethers, balancing the high volatility of methyl/ethyl derivatives with the hydrophobicity of longer-chain homologs. For drug development and industrial scientists, PnP offers a unique solvency profile—sufficiently lipophilic to solvate complex organic residues yet retaining enough polarity for aqueous coupling.

This guide analyzes the physicochemical architecture, synthesis pathways, and toxicological profile of PnP, distinguishing it from its more toxic ethylene glycol (E-series) counterparts.

Chemical Architecture & Isomerism

Unlike symmetric solvents, PnP exists as a regioisomeric mixture derived from the ring-opening of propylene oxide by 1-pentanol. Understanding this isomerism is fundamental to predicting

metabolic fate and safety.

The Alpha vs. Beta Distinction

The reaction yields two isomers based on which carbon of the epoxide ring is attacked:

- -Isomer (Major, >95%): 1-(pentyloxy)propan-2-ol.
 - Structure: Secondary alcohol.[\[1\]](#)
 - Significance: Biologically safer. The secondary alcohol group is sterically hindered and metabolizes via pathways that avoid toxic acid formation.
- -Isomer (Minor, <5%): 2-(pentyloxy)propan-1-ol.
 - Structure: Primary alcohol.[\[2\]](#)[\[3\]](#)
 - Significance: Potentially toxic. Primary alcohols in glycol ethers can be oxidized to alkoxycarboxylic acids (e.g., pentyloxypropionic acid), which are associated with reproductive toxicity in E-series ethers. However, the low concentration in commercial P-series ethers renders this risk negligible.

Physicochemical Profile (Comparative)

Data below compares PnP with its direct homolog, Propylene Glycol n-Butyl Ether (PnB), to illustrate the "methylene effect" on solvency.

Property	PnP (Pentyl Ether)	PnB (Butyl Ether)	Relevance to Formulation
Molecular Weight	~146.23 g/mol	132.20 g/mol	Higher MW correlates with lower volatility (VOC compliance).
Boiling Point	~185–195°C (Est.)	171°C	PnP acts as a "tail" solvent in coating evaporation profiles.
Water Solubility	Limited (< 1%)	~6%	PnP is significantly more hydrophobic; excellent for partitioning organic phases.
LogP (Oct/Water)	~1.7–1.9 (Est.)	1.2	Higher lipophilicity aids in penetrating lipid bilayers or solvating APIs.
Density	~0.87 g/cm ³	0.88 g/cm ³	Standard organic solvent density range.

Synthesis & Manufacturing Protocols

The industrial synthesis of PnP is a base-catalyzed alkoxylation. The choice of catalyst dictates the regioselectivity (Alpha/Beta ratio).

Reaction Mechanism

The nucleophilic attack of the pentoxide anion on propylene oxide (PO) follows an
mechanism.

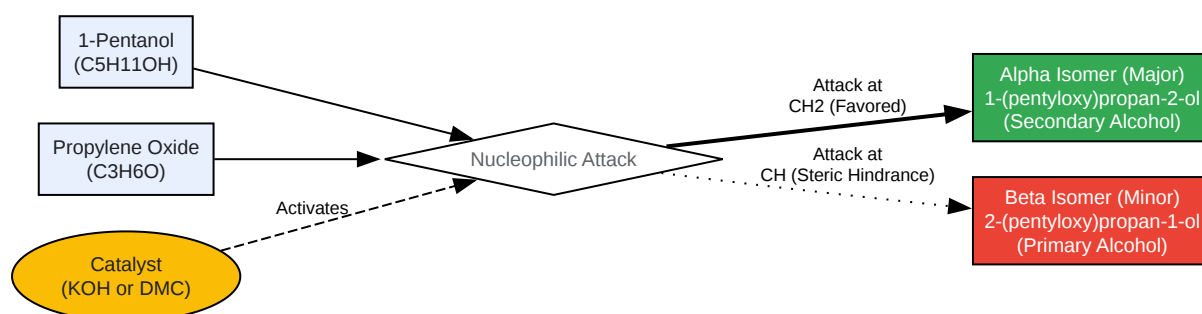
- Initiation: Potassium Hydroxide (KOH) deprotonates 1-pentanol to form potassium pentoxide.
- Propagation: Pentoxide attacks the less substituted carbon of PO (regioselective for

-isomer).

- Termination: Proton transfer regenerates the alkoxide catalyst.

Visualization: Synthesis Pathway

The following diagram illustrates the competitive formation of isomers.



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Figure 1: Regioselective synthesis of Pentyloxypropan-2-ol. Base catalysis favors the Alpha isomer due to steric factors at the epoxide ring.

Toxicological & Safety Assessment

For drug development professionals, the safety profile of residual solvents is paramount. PnP follows the metabolic logic of the P-series glycol ethers, which is distinct from the toxic E-series (e.g., Ethylene Glycol Monomethyl Ether).

Metabolic Fate (The "P-Series" Advantage)

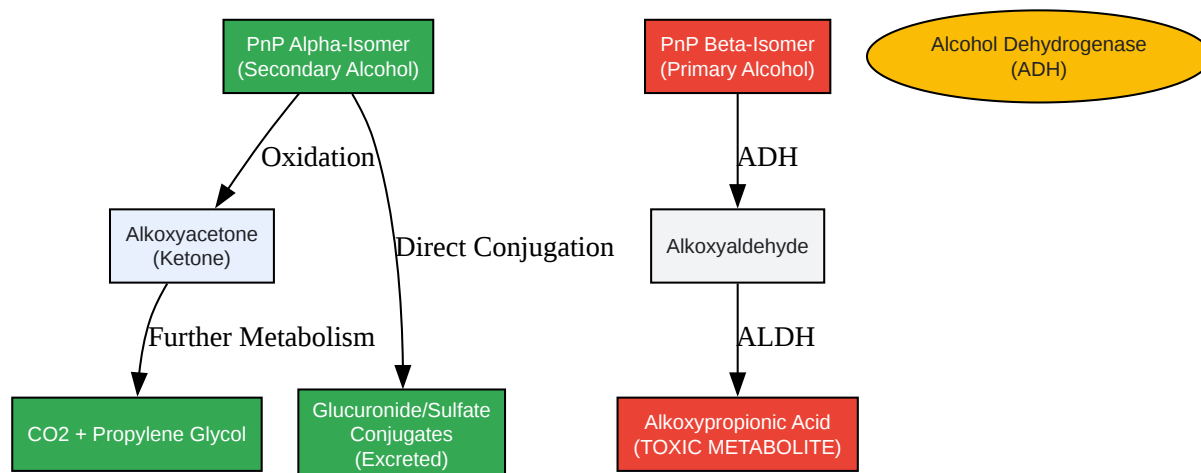
The safety of PnP hinges on its metabolism by Alcohol Dehydrogenase (ADH).

- Alpha-Isomer Metabolism: The secondary alcohol is oxidized to a ketone (alkoxyacetone) or conjugated (glucuronidation). It cannot form a carboxylic acid directly. The ether linkage may eventually cleave to form Propylene Glycol (GRAS status) and 1-Pentanol.

- Hemolysis: Unlike Ethylene Glycol Butyl Ether (EGBE), P-series ethers like PnP do not exhibit significant hemolytic activity in human blood cells.

Visualization: Metabolic Pathways

This diagram contrasts the safe clearance of the Alpha isomer vs. the potential toxicity of the Beta isomer.



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Figure 2: Metabolic divergence. The Alpha isomer (green path) avoids the formation of toxic acid metabolites characteristic of the Beta isomer (red path).

Read-Across Toxicity Data

Due to limited specific data on the pentyl homolog, safety is inferred from the well-characterized butyl homolog (PnB) using a read-across approach:

- Genotoxicity: Negative (Ames test, based on PnB).
- Acute Toxicity: Low.

(Oral, Rat) expected > 2000 mg/kg.

- Irritation: Moderate skin/eye irritant (defatting action due to lipophilicity).

Applications in Research & Development

Pharmaceutical Processing

- Extraction Solvent: PnP's high LogP makes it an excellent candidate for extracting hydrophobic active pharmaceutical ingredients (APIs) from aqueous fermentation broths where lighter alcohols (methanol/ethanol) fail to partition effectively.
- Cleaning Validation: In manufacturing, PnP serves as a "challenge agent" for cleaning validation studies, representing hard-to-clean hydrophobic residues (e.g., lipid-based formulations).

Formulation Science

- Coupling Agent: It effectively couples hydrophobic oils with water in microemulsion systems, useful for topical drug delivery vehicles.
- Coalescent: In polymeric coatings for medical devices, PnP ensures film formation without the entrapment of water, owing to its slow evaporation rate.

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